

4-Iodo-2-nitrotoluene CAS number and molecular weight

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Compound of Interest

Compound Name: **4-Iodo-2-nitrotoluene**

Cat. No.: **B1329957**

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An In-Depth Technical Guide to 4-Iodo-2-nitrotoluene

This guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development, providing key technical data and methodologies related to **4-Iodo-2-nitrotoluene**.

Core Chemical Properties

4-Iodo-2-nitrotoluene is a substituted aromatic compound with the chemical formula C7H6INO2. It is also known by its IUPAC name, 4-iodo-1-methyl-2-nitrobenzene.[\[1\]](#)[\[2\]](#)[\[3\]](#) This compound is of interest in various chemical syntheses.

A summary of its key identifiers and properties is presented in the table below for quick reference.

Identifier	Value
CAS Number	41252-97-5 [1] [2] [3] [4] [5]
Molecular Weight	263.03 g/mol [1] [4] [6]
Molecular Formula	C7H6INO2 [2] [3] [4] [5] [6]
InChI Key	QLMRDNPXYNJQMQ-UHFFFAOYSA-N [2] [3] [4] [6]
SMILES	CC1=CC=C(I)C=C1--INVALID-LINK--=O [2] [3] [6]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4-Iodo-2-nitrotoluene** are not extensively available in the provided search results, a common application has been identified.

Application in Synthesis:

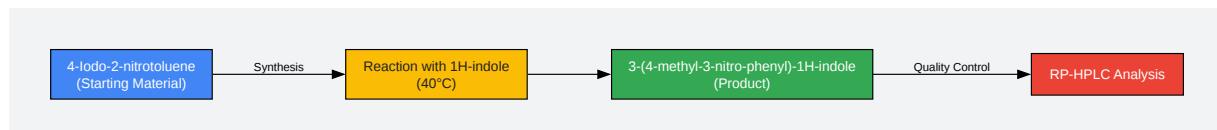
4-Iodo-2-nitrotoluene is utilized as a reactant in the synthesis of 3-(4-methyl-3-nitro-phenyl)-1H-indole.[\[5\]](#) This reaction is typically carried out at a controlled temperature of 40°C. [\[5\]](#) Further research into specific reaction conditions, such as solvents, catalysts, and reaction times, would be necessary for replication.

Analytical Method:

A reverse-phase high-performance liquid chromatography (RP-HPLC) method can be employed for the analysis of **4-Iodo-2-nitrotoluene**.[\[4\]](#) The mobile phase for this separation consists of acetonitrile (MeCN), water, and phosphoric acid.[\[4\]](#) For applications compatible with mass spectrometry (MS), formic acid should be used as a substitute for phosphoric acid.[\[4\]](#) This method is scalable and can be adapted for preparative separation to isolate impurities.[\[4\]](#)

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from the starting material, **4-Iodo-2-nitrotoluene**, to its application in a chemical synthesis and subsequent analysis of the product.



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Caption: Synthetic workflow from **4-Iodo-2-nitrotoluene**.

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References

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